

An In-depth Technical Guide to the Chemical Properties of n-Octylcyclohexane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *n*-Octylcyclohexane

Cat. No.: B162980

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For Researchers, Scientists, and Drug Development Professionals

Introduction

n-Octylcyclohexane is a saturated hydrocarbon belonging to the class of alkyl-substituted cycloalkanes. Its chemical formula is $C_{14}H_{28}$, and its structure consists of an eight-carbon alkyl chain (n-octyl group) attached to a cyclohexane ring. This compound is of interest in various fields, including lubricants, fuels, and as a non-polar solvent. In the context of drug development, understanding the physicochemical properties of such molecules is crucial for studies related to solubility, partitioning, and transport of non-polar drug candidates. This guide provides a comprehensive overview of the core chemical and physical properties of **n-octylcyclohexane**, detailed experimental protocols for their determination, and visualizations of key concepts.

Core Chemical and Physical Properties

The properties of **n-octylcyclohexane** are characteristic of a high-molecular-weight alkane, exhibiting low reactivity and being non-polar in nature. A summary of its key quantitative properties is presented in the tables below.

General and Physical Properties

Property	Value	Reference
CAS Number	1795-15-9	[1][2][3]
Molecular Formula	C ₁₄ H ₂₈	[1][2][3]
Molecular Weight	196.37 g/mol	[1][2][3]
Appearance	Clear, colorless liquid	[1][3]
Melting Point	-19.69 °C	[1][2][3]
Boiling Point	264 °C	[1][3]
Density	0.81 g/cm ³	[1][3]
Refractive Index	1.4500 - 1.4520	[1][3]

Thermochemical and Safety Properties

Property	Value	Reference
Flash Point	105.4 °C	[2]
Vapor Pressure	0.0158 mmHg at 25°C	[2]
LogP (Octanol-Water Partition Coefficient)	5.31730	[2]

Experimental Protocols

Detailed methodologies for determining the key physical properties of **n-octylcyclohexane** are outlined below. These protocols are generalized for liquid alkanes and are adaptable for **n-octylcyclohexane**.

Determination of Boiling Point by Ebulliometry

Objective: To determine the temperature at which the vapor pressure of the liquid equals the atmospheric pressure.

Apparatus: Ebulliometer, heating mantle, thermometer or thermocouple, condenser.

Procedure:

- A precise volume of **n-octylcyclohexane** is placed into the boiling flask of the ebulliometer.
- The apparatus is assembled with the thermometer or thermocouple positioned to measure the temperature of the vapor just below the condenser.
- Cooling water is circulated through the condenser.
- The liquid is heated gently using the heating mantle.
- The temperature is recorded when a steady reflux of the liquid is observed and the temperature of the vapor remains constant. This constant temperature is the boiling point.
- The atmospheric pressure is recorded, and the boiling point can be corrected to standard pressure if necessary.

Measurement of Density using a Vibrating Tube Densimeter

Objective: To accurately measure the density of the liquid sample.

Apparatus: Vibrating tube densimeter, syringe for sample injection, thermostat.

Procedure:

- The densimeter is calibrated using two standards of known density, typically dry air and deionized water.
- The temperature of the instrument is set and allowed to stabilize.
- A sample of **n-octylcyclohexane** is injected into the U-shaped vibrating tube using a syringe, ensuring no air bubbles are present.
- The instrument measures the oscillation period of the tube filled with the sample.
- The density is calculated by the instrument's software based on the calibration data and the measured oscillation period.

Viscosity Measurement using a Capillary Viscometer

Objective: To determine the dynamic viscosity of **n-octylcyclohexane**.

Apparatus: Ubbelohde or Cannon-Fenske capillary viscometer, water bath with temperature control, stopwatch.

Procedure:

- The viscometer is thoroughly cleaned and dried.
- A known volume of **n-octylcyclohexane** is introduced into the viscometer.
- The viscometer is placed in a constant temperature water bath and allowed to equilibrate.
- The liquid is drawn up through the capillary tube by suction to a point above the upper timing mark.
- The suction is released, and the time taken for the liquid meniscus to fall from the upper to the lower timing mark is measured with a stopwatch.
- The kinematic viscosity (ν) is calculated using the formula $\nu = C * t$, where C is the viscometer constant and t is the flow time.
- The dynamic viscosity (η) is then calculated by multiplying the kinematic viscosity by the density (ρ) of the liquid at the same temperature ($\eta = \nu * \rho$).

Determination of Flash Point using a Pensky-Martens Closed-Cup Tester

Objective: To determine the lowest temperature at which the vapors of the substance will ignite.

Apparatus: Pensky-Martens closed-cup tester, thermometer, ignition source.

Procedure:

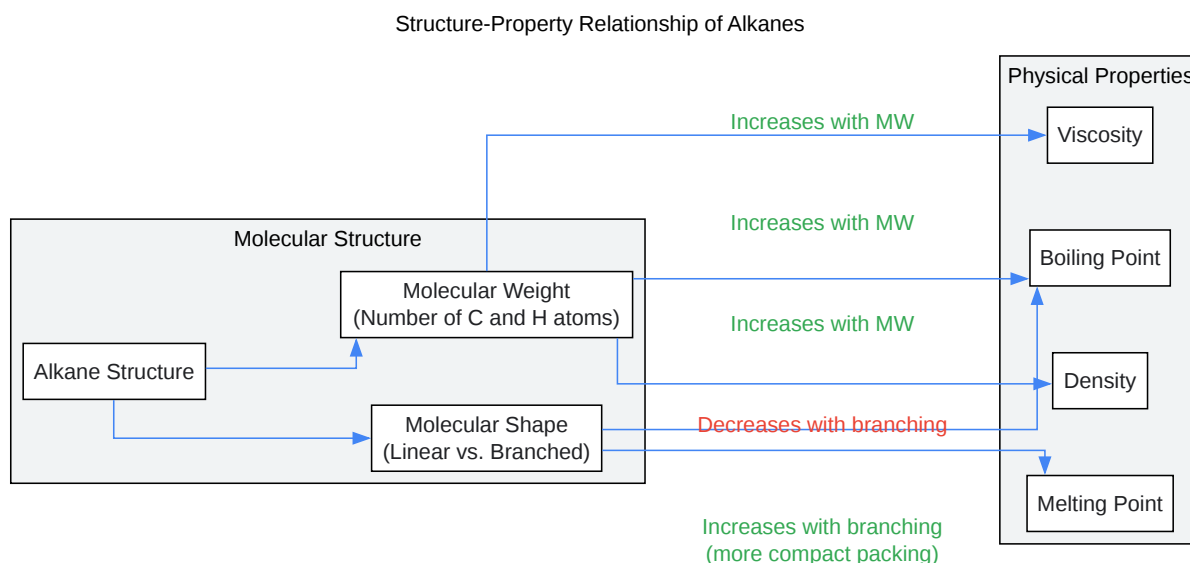
- A specified volume of **n-octylcyclohexane** is placed in the test cup.

- The lid is closed, and the sample is heated at a slow, constant rate.
- The sample is stirred to ensure uniform temperature distribution.
- At specified temperature intervals, an ignition source is applied to the opening in the cup lid.
- The flash point is the lowest temperature at which the application of the ignition source causes the vapors above the liquid to ignite with a brief flash.

Visualizations

Relationship between Alkane Structure and Physical Properties

The physical properties of alkanes, including **n-octylcyclohexane**, are directly related to their molecular structure. The following diagram illustrates this relationship.



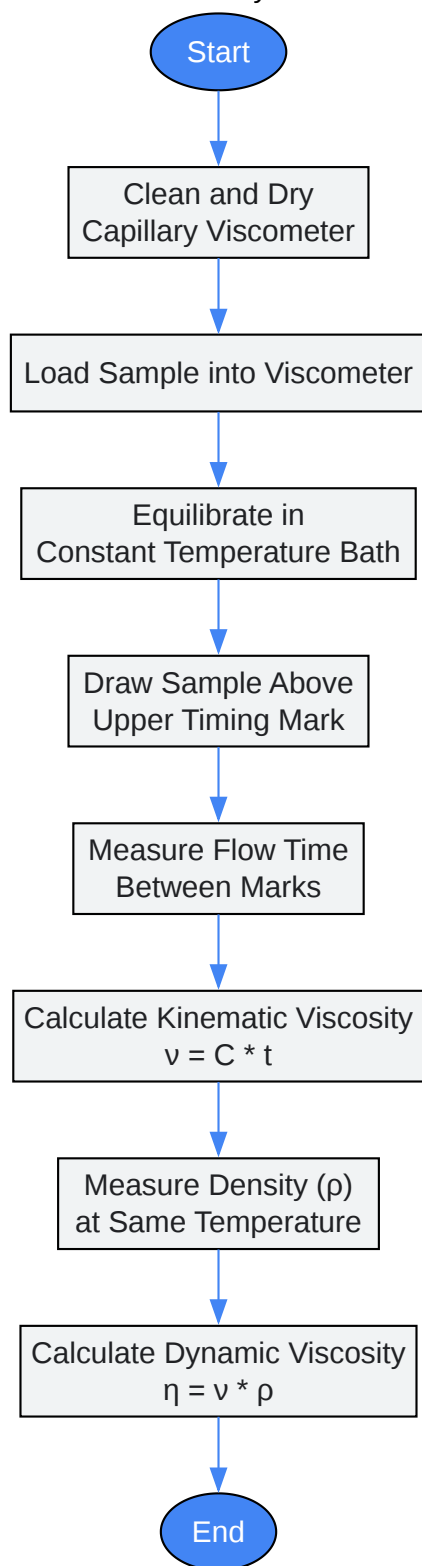
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Caption: Relationship between alkane structure and physical properties.

Experimental Workflow for Viscosity Determination

The following diagram outlines a typical workflow for determining the viscosity of a liquid sample like **n-octylcyclohexane** using a capillary viscometer.

Workflow for Viscosity Measurement



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Caption: Workflow for viscosity measurement using a capillary viscometer.

Synthesis of n-Octylcyclohexane

A common and efficient method for the synthesis of **n-octylcyclohexane** is the catalytic hydrogenation of octylbenzene.

General Experimental Protocol for Hydrogenation of Octylbenzene

Objective: To saturate the aromatic ring of octylbenzene to produce **n-octylcyclohexane**.

Apparatus: High-pressure reactor (autoclave), magnetic stirrer, heating mantle, gas inlet for hydrogen.

Reagents: Octylbenzene, catalyst (e.g., Rhodium on carbon, Platinum(IV) oxide), solvent (e.g., ethanol or acetic acid), hydrogen gas.

Procedure:

- The high-pressure reactor is charged with octylbenzene, the solvent, and the catalyst.
- The reactor is sealed and purged several times with an inert gas (e.g., nitrogen or argon) to remove air.
- The reactor is then pressurized with hydrogen gas to the desired pressure.
- The reaction mixture is stirred and heated to the appropriate temperature.
- The reaction is monitored by observing the uptake of hydrogen.
- Once the reaction is complete (no more hydrogen uptake), the reactor is cooled to room temperature and carefully depressurized.
- The reaction mixture is filtered to remove the catalyst.
- The solvent is removed under reduced pressure (e.g., using a rotary evaporator).
- The resulting crude **n-octylcyclohexane** can be purified by distillation.

Conclusion

This technical guide provides a detailed overview of the key chemical and physical properties of **n-octylcyclohexane**, along with standardized experimental protocols for their determination. The inclusion of visualizations for conceptual relationships and experimental workflows aims to facilitate a deeper understanding for researchers, scientists, and professionals in drug development. The provided data and methodologies serve as a valuable resource for applications requiring a thorough knowledge of this non-polar hydrocarbon.

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References

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Properties of n-Octylcyclohexane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b162980#n-octylcyclohexane-chemical-properties]

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